

An In-Depth Technical Guide to 4-Bromo-2,3,6-trifluorobenzaldehyde

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Compound of Interest

Compound Name: 4-Bromo-2,3,6-trifluorobenzaldehyde

CAS No.: 537033-56-0

Cat. No.: B1272168

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Bromo-2,3,6-trifluorobenzaldehyde, identified by its CAS number 537033-56-0, is a highly functionalized aromatic aldehyde that has garnered significant interest as a versatile building block in organic synthesis.^{[1][2][3][4][5][6][7][8][9][10]} Its unique molecular architecture, featuring a reactive aldehyde group, a bromine atom amenable to cross-coupling reactions, and a trifluorinated phenyl ring, makes it a valuable precursor for the synthesis of complex molecules in the pharmaceutical, agrochemical, and materials science sectors.^[1] This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and reactivity of **4-Bromo-2,3,6-trifluorobenzaldehyde**, with a particular focus on its applications in contemporary drug discovery and development. Detailed experimental insights and safety protocols are also provided to facilitate its effective and safe utilization in a laboratory setting.

Introduction: The Strategic Importance of Fluorinated Benzaldehydes

The introduction of fluorine atoms into organic molecules is a well-established strategy in medicinal chemistry for modulating a compound's pharmacokinetic and physicochemical properties. The trifluoro substitution pattern in **4-Bromo-2,3,6-trifluorobenzaldehyde** significantly influences its electronic properties, enhancing its utility in the synthesis of novel bioactive compounds. The electron-withdrawing nature of the fluorine atoms increases the electrophilicity of the aldehyde group and influences the reactivity of the aromatic ring. This, combined with the presence of a bromine atom at a key position for cross-coupling reactions, provides a trifunctional handle for molecular elaboration.

Physicochemical and Spectroscopic Profile

A thorough understanding of the physical and spectral properties of **4-Bromo-2,3,6-trifluorobenzaldehyde** is crucial for its application in synthesis and for the characterization of its derivatives.

Physicochemical Properties

Property	Value	Source
CAS Number	537033-56-0	[2][3]
Molecular Formula	C ₇ H ₂ BrF ₃ O	[1][3]
Molecular Weight	238.99 g/mol	[1][3]
Boiling Point (Predicted)	229.2 ± 40.0 °C	[11]
Density (Predicted)	1.839 ± 0.06 g/cm ³	[11]
Storage	Inert atmosphere (Nitrogen or Argon) at 2-8°C	[1][2][11]

Spectroscopic Data

While a comprehensive, publicly available experimental spectroscopic dataset for **4-Bromo-2,3,6-trifluorobenzaldehyde** is limited, the expected spectral characteristics can be inferred

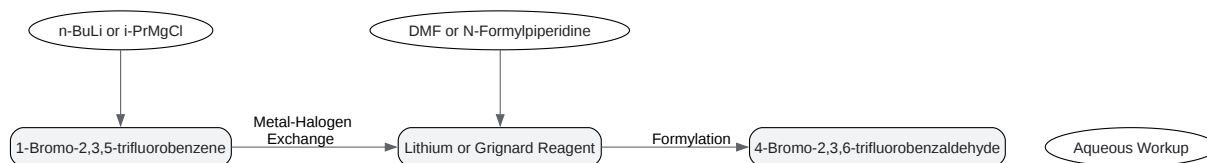
from closely related structures. For definitive structural confirmation, it is imperative to acquire and interpret the spectra for each synthesized batch.

- ^1H NMR: The spectrum is expected to show a singlet for the aldehyde proton (CHO) in the downfield region (δ 9.5-10.5 ppm). The aromatic region would display a complex splitting pattern due to the fluorine-hydrogen coupling.
- ^{13}C NMR: The carbonyl carbon of the aldehyde is anticipated to appear significantly downfield (δ 185-195 ppm). The aromatic carbons will show complex splitting patterns due to carbon-fluorine coupling.
- ^{19}F NMR: The ^{19}F NMR spectrum will be the most informative for confirming the substitution pattern of the fluorine atoms on the aromatic ring, with distinct signals for each of the three fluorine atoms.
- Infrared (IR) Spectroscopy: A strong absorption band characteristic of the aldehyde C=O stretch is expected around 1700-1720 cm^{-1} .
- Mass Spectrometry (MS): The mass spectrum should show a molecular ion peak (M^+) and a characteristic $\text{M}+2$ peak of nearly equal intensity, which is indicative of the presence of a single bromine atom.

Synthesis of 4-Bromo-2,3,6-trifluorobenzaldehyde

The synthesis of poly-substituted benzaldehydes often involves multi-step sequences. While a specific, detailed experimental protocol for **4-Bromo-2,3,6-trifluorobenzaldehyde** is not readily available in peer-reviewed literature, a plausible synthetic strategy can be devised based on established methodologies for the preparation of similar fluorinated and brominated aromatic aldehydes. A common approach involves the formylation of a suitable precursor.

One potential synthetic route could start from 1-bromo-2,3,5-trifluorobenzene. This precursor could be subjected to a metal-halogen exchange followed by formylation.



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Caption: Plausible synthetic workflow for **4-Bromo-2,3,6-trifluorobenzaldehyde**.

General Experimental Protocol (Hypothetical)

- **Reaction Setup:** A solution of 1-bromo-2,3,5-trifluorobenzene in an anhydrous ethereal solvent (e.g., THF or diethyl ether) is prepared in a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen). The solution is then cooled to a low temperature (typically -78 °C).
- **Metal-Halogen Exchange:** A strong organolithium base such as n-butyllithium (n-BuLi) is added dropwise to the cooled solution. The reaction is stirred at this temperature for a specified period to ensure complete formation of the lithiated intermediate.
- **Formylation:** An electrophilic formylating agent, such as N,N-dimethylformamide (DMF), is added to the reaction mixture. The reaction is allowed to slowly warm to room temperature and stirred until completion (monitored by TLC or GC-MS).
- **Workup and Purification:** The reaction is quenched by the addition of a saturated aqueous solution of ammonium chloride. The aqueous layer is extracted with an organic solvent. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel to afford the desired **4-Bromo-2,3,6-trifluorobenzaldehyde**.

Chemical Reactivity and Synthetic Applications

The synthetic utility of **4-Bromo-2,3,6-trifluorobenzaldehyde** stems from the reactivity of its aldehyde and bromo functionalities.

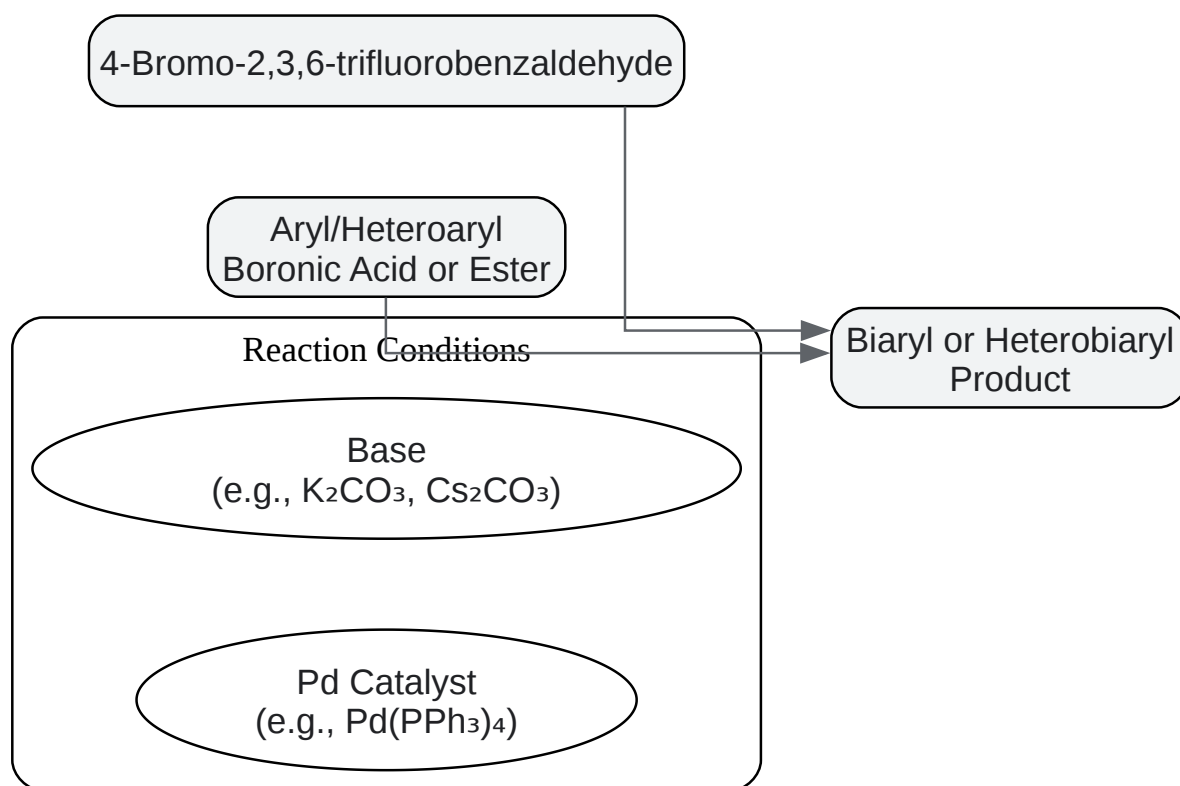
Reactions at the Aldehyde Group

The aldehyde group is a versatile handle for various transformations, including:

- Oxidation: Can be oxidized to the corresponding carboxylic acid.
- Reduction: Can be reduced to the corresponding benzyl alcohol.
- Reductive Amination: Reacts with primary or secondary amines in the presence of a reducing agent to form substituted benzylamines.
- Wittig Reaction: Reacts with phosphorus ylides to form alkenes.
- Aldol and Knoevenagel Condensations: Can participate in carbon-carbon bond-forming reactions with enolates or active methylene compounds.

Palladium-Catalyzed Cross-Coupling Reactions

The carbon-bromine bond is a key feature for extending the molecular scaffold through various palladium-catalyzed cross-coupling reactions. The Suzuki-Miyaura coupling is a particularly powerful method for forming carbon-carbon bonds.^{[9][12][13][14][15]}



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Caption: Generalized Suzuki-Miyaura cross-coupling reaction.^{[9][12][13][14][15]}

4.2.1. Exemplary Suzuki-Miyaura Coupling Protocol

- **Reactant Preparation:** In a reaction vessel, **4-Bromo-2,3,6-trifluorobenzaldehyde**, an appropriate aryl or heteroaryl boronic acid (or boronate ester), a palladium catalyst (e.g., tetrakis(triphenylphosphine)palladium(0)), and a base (e.g., potassium carbonate or cesium carbonate) are combined.
- **Solvent Addition and Degassing:** A suitable solvent system (e.g., a mixture of toluene and water, or dioxane and water) is added. The mixture is then thoroughly degassed by bubbling with an inert gas (argon or nitrogen) to remove oxygen, which can deactivate the palladium catalyst.
- **Reaction Execution:** The reaction mixture is heated to an elevated temperature (typically 80-110 °C) and stirred until the starting material is consumed, as monitored by TLC or LC-MS.

- **Product Isolation:** After cooling to room temperature, the reaction mixture is diluted with water and extracted with an organic solvent. The combined organic layers are washed, dried, and concentrated. The crude product is then purified by an appropriate method, such as column chromatography or recrystallization.

Applications in Drug Discovery and Development

While specific examples of marketed drugs containing the **4-Bromo-2,3,6-trifluorobenzaldehyde** moiety are not readily identifiable, its structural motifs are highly relevant to modern medicinal chemistry. The trifluorinated phenyl ring can enhance metabolic stability and binding affinity. The ability to introduce diverse substituents via the bromine atom using cross-coupling reactions allows for the rapid generation of compound libraries for structure-activity relationship (SAR) studies. This makes it a valuable intermediate for the synthesis of novel therapeutic agents.

Safety and Handling

4-Bromo-2,3,6-trifluorobenzaldehyde should be handled with appropriate safety precautions in a well-ventilated fume hood.

Hazard Identification

Based on data for similar compounds, it is likely to be classified with the following hazards:

- H302: Harmful if swallowed.[\[16\]](#)
- H315: Causes skin irritation.[\[16\]](#)
- H319: Causes serious eye irritation.[\[16\]](#)
- H335: May cause respiratory irritation.[\[16\]](#)

Recommended Personal Protective Equipment (PPE)

- **Eye Protection:** Safety glasses with side-shields or chemical goggles.
- **Hand Protection:** Compatible chemical-resistant gloves.

- Skin and Body Protection: Laboratory coat.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if ventilation is inadequate.

Handling and Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[11\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.
- It is recommended to store under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C.[\[1\]](#)[\[2\]](#)
[\[11\]](#)

Conclusion

4-Bromo-2,3,6-trifluorobenzaldehyde is a valuable and versatile building block for organic synthesis. Its trifunctional nature allows for a wide range of chemical transformations, making it a key intermediate in the design and synthesis of novel compounds with potential applications in the pharmaceutical and materials science industries. A clear understanding of its properties, synthesis, and reactivity, coupled with stringent adherence to safety protocols, will enable researchers and scientists to fully exploit its synthetic potential.

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